

Fmoc-OSu: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fmoc-OSu

Cat. No.: B557308

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This in-depth technical guide provides essential safety data and handling precautions for N-(9-Fluorenylmethoxycarbonyloxy)succinimide (**Fmoc-OSu**), a reagent widely used in peptide synthesis and bioconjugation. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Chemical and Physical Properties

Fmoc-OSu is a white crystalline powder.^[1] Its key physical and chemical properties are summarized below.

Property	Value	References
CAS Number	82911-69-1	[2][3][4][5]
Molecular Formula	C ₁₉ H ₁₅ NO ₅	[2][3][5][6]
Molecular Weight	337.33 g/mol	[1][2][3][5][6]
Melting Point	145-152 °C	[3][6]
Solubility	Highly soluble in DMSO and DMF. Limited solubility in water.	[4][6][7]
Appearance	Powder / Crystalline Solid	[1][2][4]

GHS Hazard and Precautionary Statements

Fmoc-OSu is classified as hazardous under the Globally Harmonized System (GHS). The relevant hazard and precautionary statements are outlined below.

Hazard Statements

Code	Statement	References
H302	Harmful if swallowed.	[2] [3] [5] [8] [9]
H317	May cause an allergic skin reaction.	[2] [3] [5] [8] [9]
H319	Causes serious eye irritation.	[5]
H332	Harmful if inhaled.	[5]
H401	Toxic to aquatic life.	[8]
H411	Toxic to aquatic life with long lasting effects.	[2] [3] [8] [9]

Precautionary Statements

Code	Statement	References
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.	[5] [8] [9]
P264	Wash skin thoroughly after handling.	[5] [9]
P270	Do not eat, drink or smoke when using this product.	[5]
P272	Contaminated work clothing should not be allowed out of the workplace.	[5]
P273	Avoid release to the environment.	[2] [3] [5] [8] [9]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2] [3] [5] [8] [9] [10]
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[3] [9]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[3] [5] [9]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
P333 + P313	If skin irritation or rash occurs: Get medical advice/attention.	[8]

Toxicity Data

Type	Value	Species	References
LD50 Oral	> 200 mg/kg	Rat	[2]

Note: Data on skin corrosion/irritation, respiratory or skin sensitization, carcinogenicity, and reproductive toxicity are largely unavailable.[2][8]

Experimental Protocols for Safe Handling Personal Protective Equipment (PPE)

A comprehensive PPE policy is the first line of defense against chemical exposure.[11][12]

- **Eye/Face Protection:** Wear ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles.[2][11] A face shield may be necessary if there is a high risk of splashing.[2][11]
- **Hand Protection:** Use disposable nitrile gloves.[11] Always inspect gloves before use and use a proper removal technique to avoid skin contact.[2]
- **Body Protection:** A laboratory coat, closed-toe shoes, and long pants are mandatory to protect skin and clothing.[11] For more significant handling procedures, a complete suit protecting against chemicals may be required.[2]
- **Respiratory Protection:** If engineering controls are insufficient to control dust, a NIOSH-approved respirator (e.g., N95) should be used in accordance with a formal respiratory protection program.[2][8][11]

Engineering Controls

- **Ventilation:** Handle **Fmoc-OSu** in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.[2][5][11] Local exhaust ventilation is crucial where solids are handled as powders.[5]

Handling and Storage

- **Handling:** Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [2][4] Wash hands thoroughly after handling.[2][4]

- Storage: Store in a cool, dry, and well-ventilated place.[\[2\]](#)[\[8\]](#) Keep the container tightly closed.[\[2\]](#)[\[8\]](#) Recommended storage temperature is between 2-8°C.[\[3\]](#)[\[8\]](#) The material is moisture-sensitive and should be stored under an inert gas like nitrogen.[\[3\]](#)[\[8\]](#)

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[\[5\]](#)[\[8\]](#)
- In Case of Skin Contact: Immediately wash the skin with soap and plenty of water.[\[5\]](#)[\[8\]](#) If irritation or a rash occurs, seek medical attention.[\[8\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[\[5\]](#)[\[8\]](#)
- If Swallowed: Wash out the mouth with water if the person is conscious. Call a physician.[\[5\]](#)[\[8\]](#)

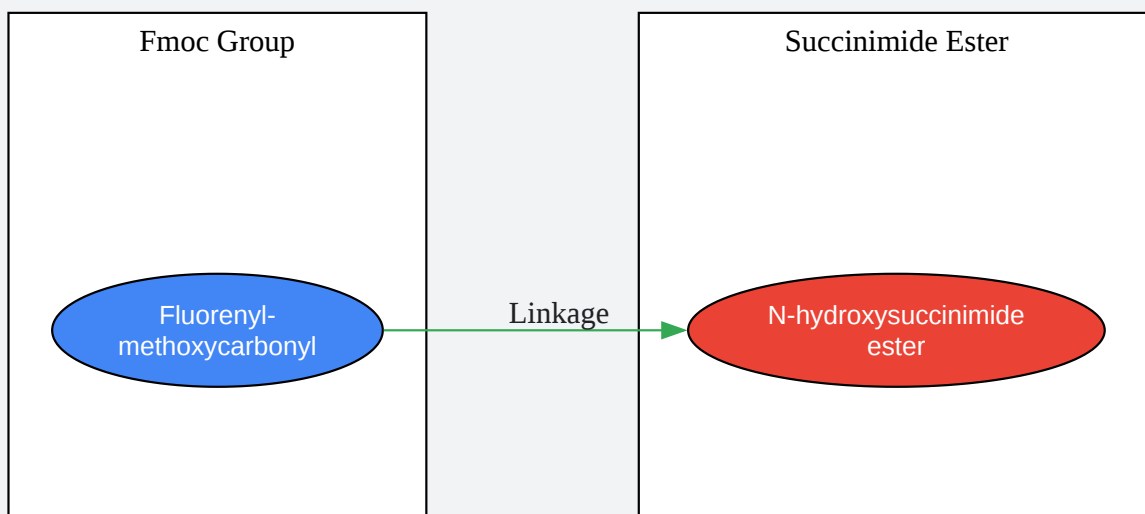
Spill and Disposal Procedures

- Spill Cleanup: For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for chemical waste.[\[2\]](#)[\[11\]](#) Avoid creating dust.[\[2\]](#)[\[8\]](#) Prevent the product from entering drains.[\[2\]](#)[\[8\]](#)
- Disposal: Dispose of unused product and contaminated materials through a licensed disposal company.[\[2\]](#) All waste disposal must comply with local, state, and federal regulations.[\[5\]](#)

Visualized Workflows and Pathways

Chemical Structure of Fmoc-OSu

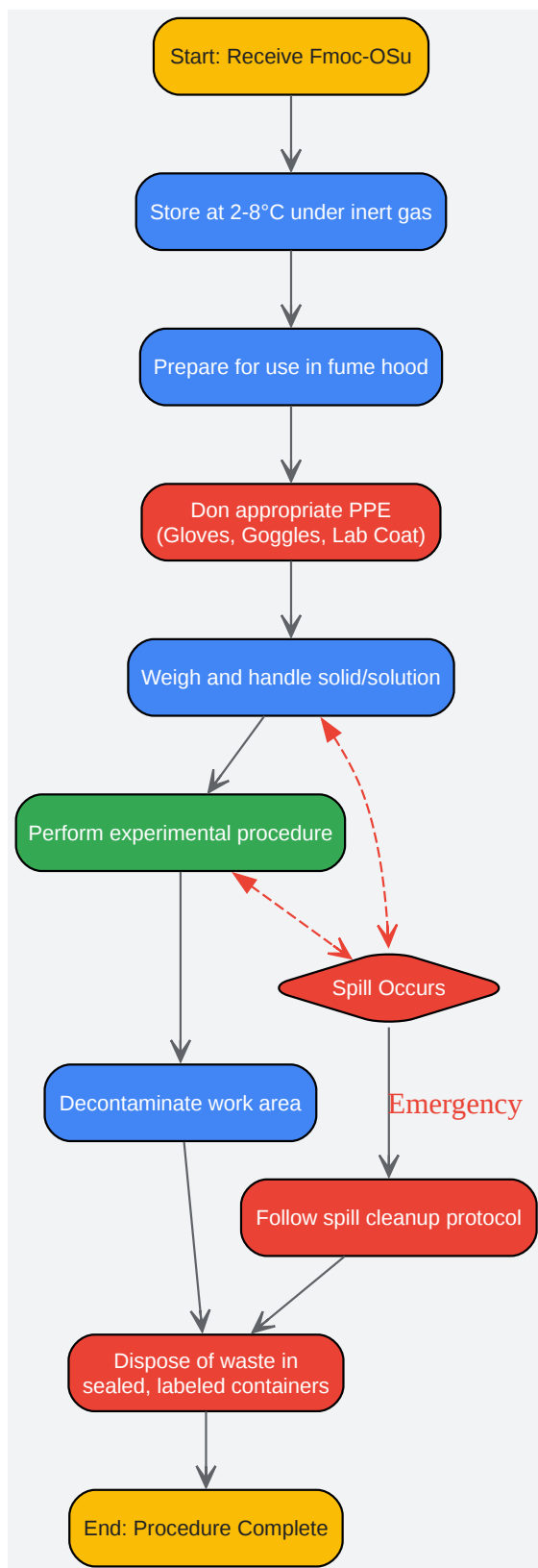
Chemical structure of Fmoc-OSu.



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Caption: Chemical structure of **Fmoc-OSu**.

Safe Handling Workflow for Fmoc-OSu



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Caption: Recommended workflow for safely handling **Fmoc-OSu**.

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